

# molecular weight and formula of N,N-Bis(cyanoethyl)aniline

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## Compound of Interest

Compound Name: *N,N-Bis(cyanoethyl)aniline*

Cat. No.: B074002

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An in-depth guide to the molecular properties of **N,N-Bis(cyanoethyl)aniline**, this document provides essential data for researchers, scientists, and professionals in drug development.

## Core Molecular Information

**N,N-Bis(cyanoethyl)aniline** is a chemical compound with the molecular formula C<sub>12</sub>H<sub>13</sub>N<sub>3</sub>. [1][2][3][4] Its molecular weight is approximately 199.25 g/mol. [1][2][5][6]

## Quantitative Data Summary

The following table summarizes the key molecular properties of **N,N-Bis(cyanoethyl)aniline**.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>13</sub> N <sub>3</sub> [1][2][3][4]
Molecular Weight	199.257 g/mol [1]
Monoisotopic Mass	199.110947427 Da[1]
Melting Point	81-84 °C[5]

## Chemical Structure and Properties

Below is a diagram illustrating the relationship between the compound's name and its fundamental molecular properties.

Molecular properties of **N,N-Bis(cyanoethyl)aniline**.

Disclaimer: This document is intended for informational purposes for a technical audience. The experimental protocols for determining the cited data are not detailed here but can be found in the referenced sources.

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